

Commercial Availability and Application of Deuterated Bimatoprost Standards: A Technical Guide

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Compound of Interest

Compound Name: *Bimatoprost acid-d4*

Cat. No.: *B593915*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of deuterated bimatoprost standards. It is designed to assist researchers, scientists, and drug development professionals in sourcing these critical internal standards for bioanalytical studies. This document outlines commercially available deuterated bimatoprost products, provides a representative experimental protocol for their use, and illustrates the signaling pathway of bimatoprost.

Commercial Availability of Deuterated Bimatoprost

Deuterated bimatoprost, primarily available as Bimatoprost-d4 and Bimatoprost-d5, is offered by a range of specialized chemical suppliers. These stable isotope-labeled standards are essential for quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS) based assays, where they serve as internal standards to ensure accuracy and precision. The following table summarizes the commercially available deuterated bimatoprost standards based on currently available information.

Supplier/ Vendor	Product Name	Catalog Number (Example)	Molecular Formula	Molecular Weight (g/mol)	Purity	Unlabeled CAS Number
MedchemE xpress	Bimatopros t-d5	HY- B0191S	C ₂₅ H ₃₂ D ₅ N O ₄	420.60	98.24%	155206-00- 1
Cambridge Bioscience	Bimatopros t-d5	HY- B0191S- 5mg	C ₂₅ H ₃₂ D ₅ N O ₄	420.60	98.24%	155206-00- 1
Santa Cruz Biotechnol ogy	Bimatopros t-d4	sc-485600	C ₂₅ H ₃₂ D ₄ N O ₄	419.60	-	155206-00- 1
MedchemE xpress	Bimatopros t-d4	HY- B0191S1	C ₂₅ H ₃₂ D ₄ N O ₄	419.60	-	155206-00- 1
Axios Research	Bimatopros t-d5	AR- B01637	C ₂₅ H ₃₂ D ₅ N O ₄	420.61	-	155206-00- 1
Clearsynth	Bimatopros t-d5	CS-O- 33853	-	-	-	155206-00- 1
DC Chemicals	Bimatopros t-d5	-	-	-	-	155206-00- 1

Note: Purity specifications, especially isotopic purity, may vary between lots and suppliers. It is recommended to consult the certificate of analysis provided by the vendor for lot-specific details. The CAS number provided is for the unlabeled compound, a common practice for referencing deuterated analogs.

Experimental Protocol: Quantification of Bimatoprost in Biological Matrices using a Deuterated Internal Standard

The following is a representative experimental protocol for the quantification of bimatoprost in a biological matrix (e.g., plasma, aqueous humor) using a deuterated bimatoprost standard as an

internal standard (IS) with LC-MS/MS. This protocol is a composite of methodologies described in the scientific literature.

1. Sample Preparation (Protein Precipitation)

- To 100 μL of the biological sample, add 10 μL of the deuterated bimatoprost internal standard working solution (e.g., 100 ng/mL in methanol).
- Vortex briefly to mix.
- Add 300 μL of cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.

2. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate bimatoprost from matrix components (e.g., 5-95% B over 5 minutes).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μL .
- Mass Spectrometry (MS/MS):

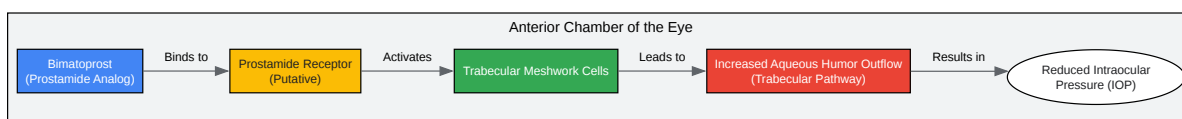
- Ionization: Electrospray Ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Bimatoprost: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (specific transitions to be optimized).
 - Deuterated Bimatoprost (IS): Precursor ion (Q1) m/z -> Product ion (Q3) m/z (specific transitions to be optimized, reflecting the mass shift due to deuterium).

3. Data Analysis

- Quantify bimatoprost by calculating the peak area ratio of the analyte to the internal standard.
- Generate a calibration curve using standards of known bimatoprost concentrations spiked into the same biological matrix.

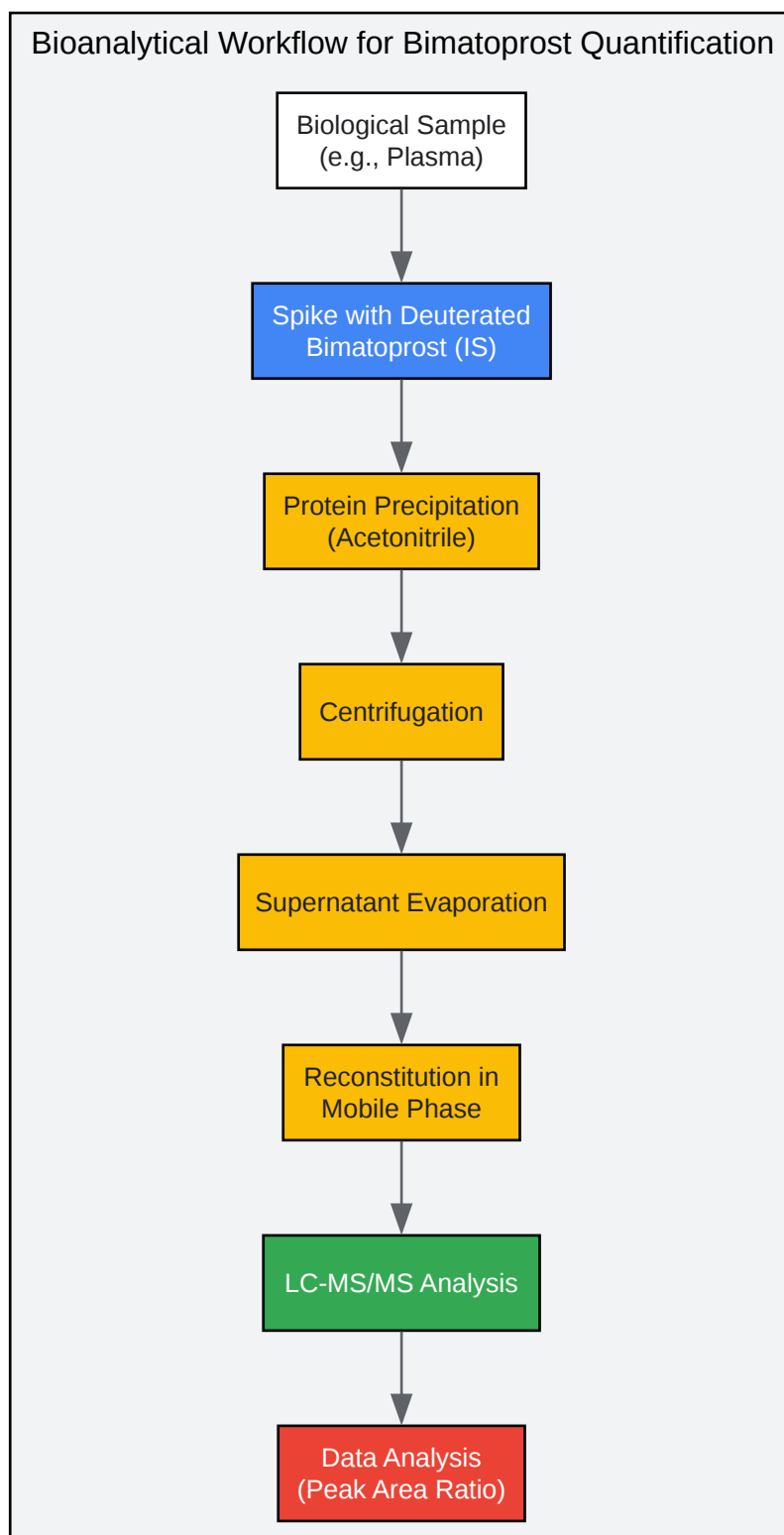
Visualizations: Signaling Pathway and Experimental Workflow

To further aid in the understanding of bimatoprost's mechanism and its analysis, the following diagrams have been generated.



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Caption: Simplified signaling pathway of Bimatoprost in the eye.



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Caption: A typical experimental workflow for bimatoprost analysis.

Mechanism of Action of Bimatoprost

Bimatoprost is a synthetic prostamide analog.[1] Its primary mechanism of action in reducing intraocular pressure involves increasing the outflow of aqueous humor from the anterior chamber of the eye.[2][3] Unlike prostaglandin F_{2α} analogs, which act on prostaglandin F receptors, bimatoprost is believed to interact with a distinct, yet to be fully characterized, "prostamide receptor".[1][2] This interaction, primarily within the trabecular meshwork, is thought to enhance the outflow of aqueous humor, thereby lowering intraocular pressure.[2][4]

This guide provides a foundational understanding of the commercial landscape and analytical application of deuterated bimatoprost standards. For specific applications, further optimization of the experimental protocol is recommended. Researchers should always refer to the supplier's documentation for detailed information on their products.

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